

MCPA-potassium potential for groundwater contamination

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Compound of Interest

Compound Name: MCPA-potassium

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An In-depth Technical Guide on the Potential for **MCPA-Potassium** Groundwater Contamination

Introduction

MCPA-potassium (potassium (4-chloro-2-methylphenoxy)acetate) is a selective, systemic phenoxy herbicide widely used for the post-emergence control of broadleaf weeds in agricultural settings, particularly in cereal crops and pastures.[1][2] As a salt, it readily dissociates in the environment to the active MCPA acid. Its high water solubility and mobility in soil raise concerns about its potential to leach into groundwater, thereby posing a risk to drinking water resources and aquatic ecosystems. This technical guide provides a comprehensive overview of the environmental fate of **MCPA-potassium**, with a specific focus on its potential for groundwater contamination. It is intended for researchers, environmental scientists, and regulatory professionals.

Physicochemical Properties of MCPA

The environmental transport and fate of a pesticide are largely governed by its physicochemical properties. MCPA is a weak acid, and its behavior in the environment is pH-dependent.[1] The properties of the MCPA acid are most relevant for environmental fate assessment as the potassium salt dissociates in water.[3]

Property	Value	Source
Molecular Formula	C ₉ H ₉ ClO ₃ (acid) / C ₉ H ₈ ClKO ₃ (potassium salt)	[1][4][5]
Molecular Weight	200.62 g/mol (acid) / 238.71 g/mol (potassium salt)	[1][4][5][6]
Water Solubility	Acid: 825 mg/L (at 23-25 °C) Salt: 866 g/L	[1][4][6]
Vapor Pressure	4 x 10 ⁻⁴ Pa (at 32 °C)	[7]
Log P (Octanol-Water Partition Coefficient)	0.77710	[1]
Henry's Law Constant	5.5 x 10 ⁻⁵ Pa m ³ /mol (at 25 °C)	[7]

Environmental Fate and Transport

The potential for **MCPA-potassium** to contaminate groundwater is determined by its behavior in soil, including its mobility (adsorption-desorption) and persistence (degradation).

Soil Adsorption and Mobility

MCPA generally exhibits low adsorption to soil particles, which results in high mobility and a significant potential for leaching.[1][4][8] The extent of adsorption is influenced by soil properties, particularly organic carbon content and pH.

Soil Sorption Coefficients:

Parameter	Value Range	Interpretation	Source
Koc (Organic Carbon-Water Partition Coefficient)	54 - 118 L/kg	Low adsorption, High mobility	[1]
Kf (Freundlich Adsorption Coefficient)	0.40 - 27.2 mg ⁽¹⁻ⁿ⁾ L ⁿ /kg	Weak to moderate sorption	[8][9]

A lower Koc value indicates weaker adsorption to soil organic matter, making the substance more available in the soil solution for transport.[1][10] Studies have shown that MCPA is readily desorbed from soil, further enhancing its leaching potential.[9]

Degradation

The primary mechanism of MCPA dissipation in the environment is microbial degradation.[3][4] The rate of degradation is influenced by soil moisture, temperature, and microbial activity.[1]

Degradation Half-Life (DT50):

Condition	DT50 Value Range	Source
Field Studies	7 - 60 days	[1]
Laboratory Soil Studies	2.2 - 11.7 days	[9]
Groundwater	< 7 days	[1]
River Water (Photolysis)	~14 days	[1]

While MCPA degrades relatively quickly under aerobic conditions, its breakdown can be negligible in anaerobic environments, which may lead to its persistence in saturated soil zones. [1]

Experimental Protocols

Batch Equilibrium Adsorption Study

This laboratory experiment quantifies the sorption of a chemical to soil.

Objective: To determine the soil-water partition coefficient (K_d) and the organic carbon-normalized partition coefficient (K_{oc}).

Methodology:

- Soil Preparation: Air-dry and sieve representative soil samples. Characterize the soil for properties such as pH, organic carbon content, and texture.
- Solution Preparation: Prepare a stock solution of **MCPA-potassium** in a 0.01 M CaCl_2 solution, which mimics the ionic strength of soil water. Create a series of dilutions from the stock solution.
- Equilibration: Add a known mass of soil to centrifuge tubes. Add a specific volume of each MCPA dilution to the tubes.
- Agitation: Place the tubes on a shaker and agitate for a predetermined equilibration period (e.g., 24 hours) at a constant temperature.^[9]
- Separation: Centrifuge the tubes to separate the soil from the solution.
- Analysis: Filter the supernatant and analyze the concentration of MCPA remaining in the solution using a suitable analytical method like High-Performance Liquid Chromatography (HPLC).
- Calculation: The amount of MCPA adsorbed to the soil is calculated by the difference between the initial and equilibrium concentrations in the solution.^[3] The K_d is calculated as the ratio of the concentration of MCPA in the soil to the concentration in the water at equilibrium. The K_{oc} is then derived by normalizing the K_d value to the soil's organic carbon content.^[10]

Soil Column Leaching Study

This experiment simulates the movement of a pesticide through a soil profile.

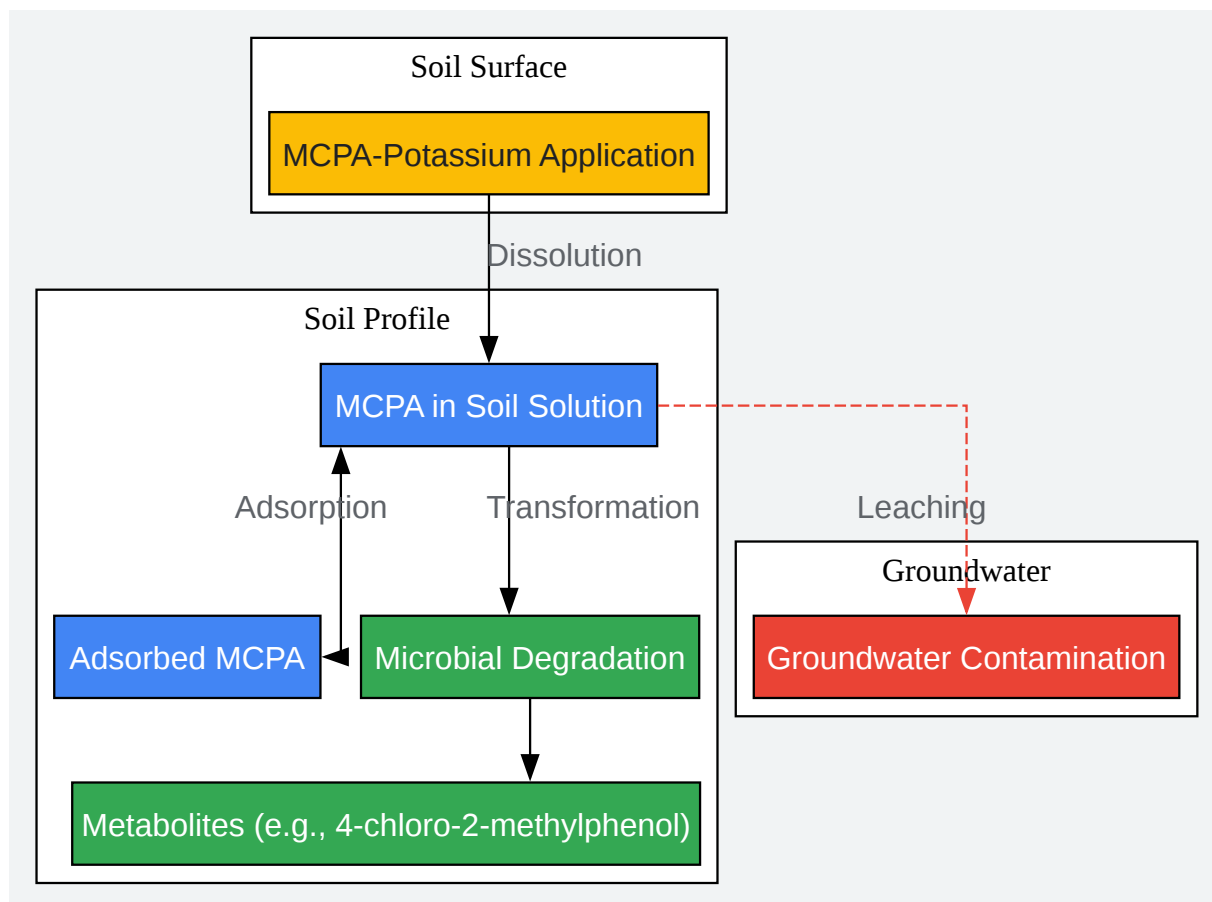
Objective: To assess the mobility and leaching potential of MCPA and its degradation products.

Methodology:

- Column Packing: Uniformly pack glass columns with the selected soil to a specified bulk density.[\[9\]](#)
- Saturation: Saturate the soil columns with a solution of 0.01 M CaCl_2 from the bottom up to avoid air entrapment, then allow them to drain.[\[11\]](#)
- Application: Apply a known amount of **MCPA-potassium** to the top of the soil column.[\[9\]](#)[\[11\]](#)
- Leaching: Apply a simulated rainfall (0.01 M CaCl_2) at a constant rate over a defined period (e.g., several days).[\[9\]](#)[\[11\]](#)
- Leachate Collection: Collect the leachate that passes through the column in fractions over time.
- Analysis: Analyze the collected leachate fractions for the concentration of MCPA and any major degradation products.
- Soil Analysis: At the end of the experiment, section the soil column into segments by depth. Extract and analyze each segment to determine the vertical distribution of the remaining MCPA and its metabolites in the soil profile.[\[11\]](#)

Visualizations

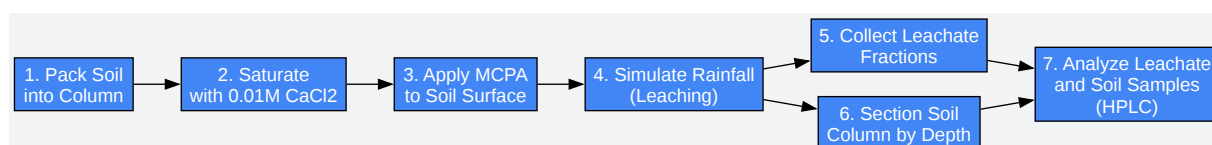
Environmental Fate and Transport Pathway of MCPA



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Caption: Conceptual model of MCPA's fate and transport in the soil environment.

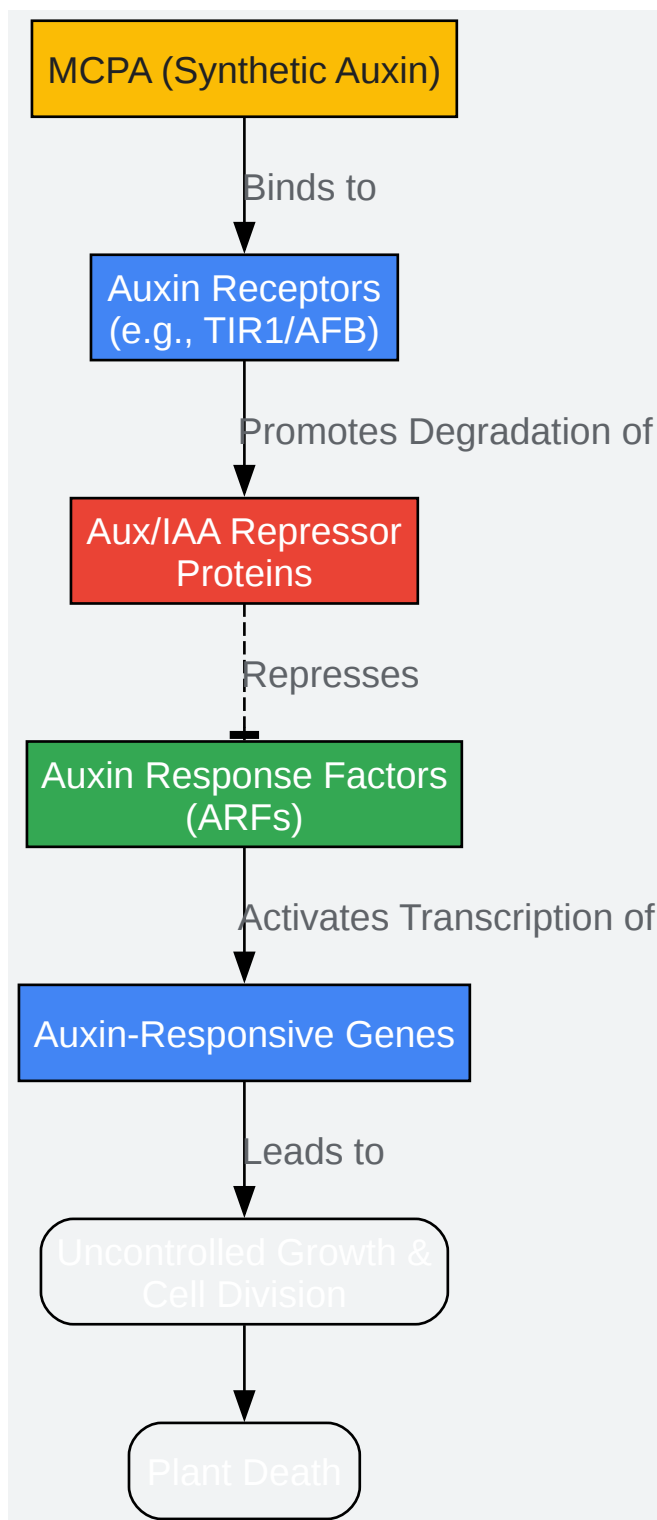
Experimental Workflow for Soil Column Leaching



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Caption: Workflow for a typical soil column leaching experiment.

MCPA Mode of Action: Synthetic Auxin Pathway



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Caption: Simplified signaling pathway for MCPA's herbicidal action as a synthetic auxin.

Conclusion

The available data indicate that **MCPA-potassium** has a significant potential for groundwater contamination. This is primarily due to its high water solubility and low adsorption to soil, which results in high mobility.[1][8] While microbial degradation can mitigate this risk, factors such as low soil temperature, low moisture, or anaerobic conditions can slow this process, allowing more time for the herbicide to leach through the soil profile.[1] Therefore, careful management of **MCPA-potassium** application is crucial, particularly in areas with vulnerable groundwater resources, such as those with sandy soils or shallow water tables. Further research should focus on the transport dynamics in different soil types and the impact of its primary metabolite, 4-chloro-2-methylphenol, on aquatic environments.

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References

- 1. sourcetotap.eu [sourcetotap.eu]
- 2. MCPA-potassium [sitem.herts.ac.uk]
- 3. Document Display (PURL) | NSCEP | US EPA [nepis.epa.gov]
- 4. MCPA - Wikipedia [en.wikipedia.org]
- 5. (4-chloro-2-Methylphenoxy)acetic acid | C₉H₉ClO₃ | CID 7204 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. grokipedia.com [grokipedia.com]
- 7. fao.org [fao.org]
- 8. Sorption-controlled degradation kinetics of MCPA in soil - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. pjoes.com [pjoes.com]
- 10. chemsafetypro.com [chemicalsafetypro.com]

- 11. cdnmedia.eurofins.com [cdnmedia.eurofins.com]
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